

Personal protective equipment for handling Methyl benzofuran-6-carboxylate

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Compound of Interest

Compound Name: Methyl benzofuran-6-carboxylate

Cat. No.: B1291434

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Essential Safety and Handling Guide for Methyl Benzofuran-6-Carboxylate

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **Methyl benzofuran-6-carboxylate**, tailored for research, scientific, and drug development professionals. Adherence to these procedures is vital for ensuring a safe laboratory environment.

Hazard Identification

Methyl benzofuran-6-carboxylate is classified with the following hazards:

- Skin Irritation (Category 2)[1]
- Serious Eye Irritation (Category 2A)[1]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System[1]

The signal word for this chemical is Warning.[1]

Personal Protective Equipment (PPE) Summary

Effective protection against the hazards of **Methyl benzofuran-6-carboxylate** is achieved through the correct use of personal protective equipment. The following table summarizes the recommended PPE.

Body Part	Personal Protective Equipment	Standard/Specification
Eyes/Face	Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate for splash-potential situations. [1] [2] [3]	OSHA 29 CFR 1910.133 or EU EN166 [1]
Hands	Compatible chemical-resistant gloves. [1] [2] Gloves should be inspected before use and proper removal techniques should be employed. [2] [4]	To be selected based on an evaluation of the possible hazards, duration of use, and physical conditions of the workplace. [1]
Body	Protective clothing to prevent skin exposure. [1] [2] [5] Protective boots may be required depending on the situation. [2]	N/A
Respiratory	A government-approved respirator (e.g., NIOSH/MSHA or European Standard EN 149 approved) is required if exposure limits are exceeded, if irritation or other symptoms are experienced, or if ventilation is inadequate. [2] [5]	NIOSH (US) or CEN (EU) [4]

Operational Plan: Handling Methyl Benzofuran-6-Carboxylate

This section outlines the step-by-step procedure for the safe handling of **Methyl benzofuran-6-carboxylate**.

Preparation and Engineering Controls

- Ventilation: Always handle this chemical in a well-ventilated area.[1] Use a local exhaust ventilation system to keep airborne concentrations low.[1]
- Emergency Equipment: Ensure that a safety shower and eye wash station are readily accessible.
- Review Safety Data Sheet (SDS): Before beginning work, thoroughly read and understand the SDS for **Methyl benzofuran-6-carboxylate**. [1]

Donning Personal Protective Equipment (PPE)

- Put on all required PPE as specified in the table above before handling the chemical.

Handling the Chemical

- Avoid Contact: Prevent any contact with skin, eyes, and personal clothing.[1]
- Avoid Inhalation: Do not breathe dust, fumes, gas, mist, vapors, or spray.[1][2]
- General Hygiene: Do not eat, drink, or smoke when using this product.[2] Wash hands thoroughly after handling, before breaks, and at the end of the workday.[1][2][4]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances and sources of ignition.[1] The product should be stored locked up. [1]

Emergency Procedures

- In Case of Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[1][6]
- In Case of Skin Contact: Immediately flush the skin with plenty of running water for at least 15 minutes.[1][6] Remove all contaminated clothing and shoes.[1][6] Wash contaminated clothing before reuse.[1][6] Seek immediate medical attention.[1][6]
- In Case of Eye Contact: Immediately flush the eyes with running water for at least 15 minutes, making sure to lift the upper and lower eyelids.[1][6] Remove contact lenses if present and easy to do so.[1][6] Seek immediate medical attention.[1][6]

- In Case of Ingestion: Do NOT induce vomiting.[1][6] Rinse the mouth with water. Never give anything by mouth to an unconscious person.[1][6] Seek immediate medical attention.[1][6]

Disposal Plan

Proper disposal of **Methyl benzofuran-6-carboxylate** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Collection

- Containment: Collect waste material by sweeping, vacuuming, or absorbing with an inert material and place it into a suitable, labeled disposal container.[1]
- Segregation: Do not mix with other waste. Leave chemicals in their original containers if possible.

Storage of Waste

- Store waste containers in a designated, secure area away from incompatible materials.
- Keep waste containers tightly closed.

Disposal Procedure

- Regulatory Compliance: Dispose of the contents and the container at an approved waste disposal plant.[1] Observe all federal, state, and local environmental regulations.[1]
- Environmental Protection: Do not allow the product to enter drains, waterways, or soil.[1]
- Container Disposal: Handle uncleaned containers as you would the product itself. Do not reuse empty containers.[1]

Workflow Visualization

The following diagram illustrates the key steps for the safe handling and disposal of **Methyl benzofuran-6-carboxylate**.

Caption: Workflow for safe handling and disposal of **Methyl benzofuran-6-carboxylate**.

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